

Technical Guide: Toxicity Profile and Genotoxicity Assessment of Chloro Efavirenz

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Chloro Efavirenz

CAS No.: 1322625-98-8

Cat. No.: B1147096

[Get Quote](#)

CAS No: 1322625-98-8 | Molecule Type: Process-Related Impurity / Structural Analog

Executive Summary & Scientific Rationale

In the development of Non-Nucleoside Reverse Transcriptase Inhibitors (NNRTIs) like Efavirenz, the control of halogenated impurities is critical due to their potential for enhanced lipophilicity and reactivity. **Chloro Efavirenz** (specifically the derivative where the cyclopropyl ring bears a chlorine substituent) represents a unique challenge in impurity profiling.

Unlike simple regioisomers, the introduction of a chlorine atom onto the strained cyclopropyl ring creates a mixture of diastereomers and potentially alters the metabolic stability and electrophilicity of the molecule. This guide provides a rigorous framework for evaluating the safety of this compound, moving beyond standard checklists to a mechanistic understanding of its toxicological potential in accordance with ICH M7(R1) and ICH Q3A/B guidelines.

Chemical Characterization & Structural Alerts

Before assessing toxicity, accurate structural characterization is required to define the "Context of Concern."

Physicochemical Identity

- Common Name: **Chloro Efavirenz**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Chemical Name: (S)-6-Chloro-4-((2-chlorocyclopropyl)ethynyl)-4-(trifluoromethyl)-1,4-dihydro-2H-3,1-benzoxazin-2-one
- CAS Number: 1322625-98-8[\[2\]](#)
- Molecular Formula: C₁₄H₈Cl₂F₃NO₂[\[4\]](#)
- Molecular Weight: 350.12 g/mol [\[4\]](#)
- Stereochemistry: The molecule contains the fixed chiral center of Efavirenz (S-configuration at C4) plus new chiral centers at the cyclopropyl ring, resulting in a mixture of diastereomers (cis/trans relative to the ethynyl linker).

Structural Alert Analysis (In Silico)

The core Efavirenz structure is non-mutagenic. However, the 2-chlorocyclopropyl moiety in **Chloro Efavirenz** introduces a specific structural alert not present in the API.

Feature	Toxicological Implication
Benzoxazinone Core	Associated with CNS toxicity (Efavirenz-like profile); generally non-genotoxic.
Cyclopropyl Ring	Strained ring system. In the API, it is stable.
Chlorocyclopropyl (New)	High Concern. Halogenated cyclopropanes can undergo metabolic ring-opening to form reactive allylic cations or vinyl chlorides, which are potential DNA alkylating agents.
Trifluoromethyl Group	Metabolic stability; generally inert but increases lipophilicity.

Genotoxicity Assessment Strategy

Given the structural alert (chlorinated strained ring), **Chloro Efavirenz** must be evaluated as a Class 3 impurity under ICH M7 (Alerting structure, unrelated to the structure of the API) until experimental data proves otherwise.

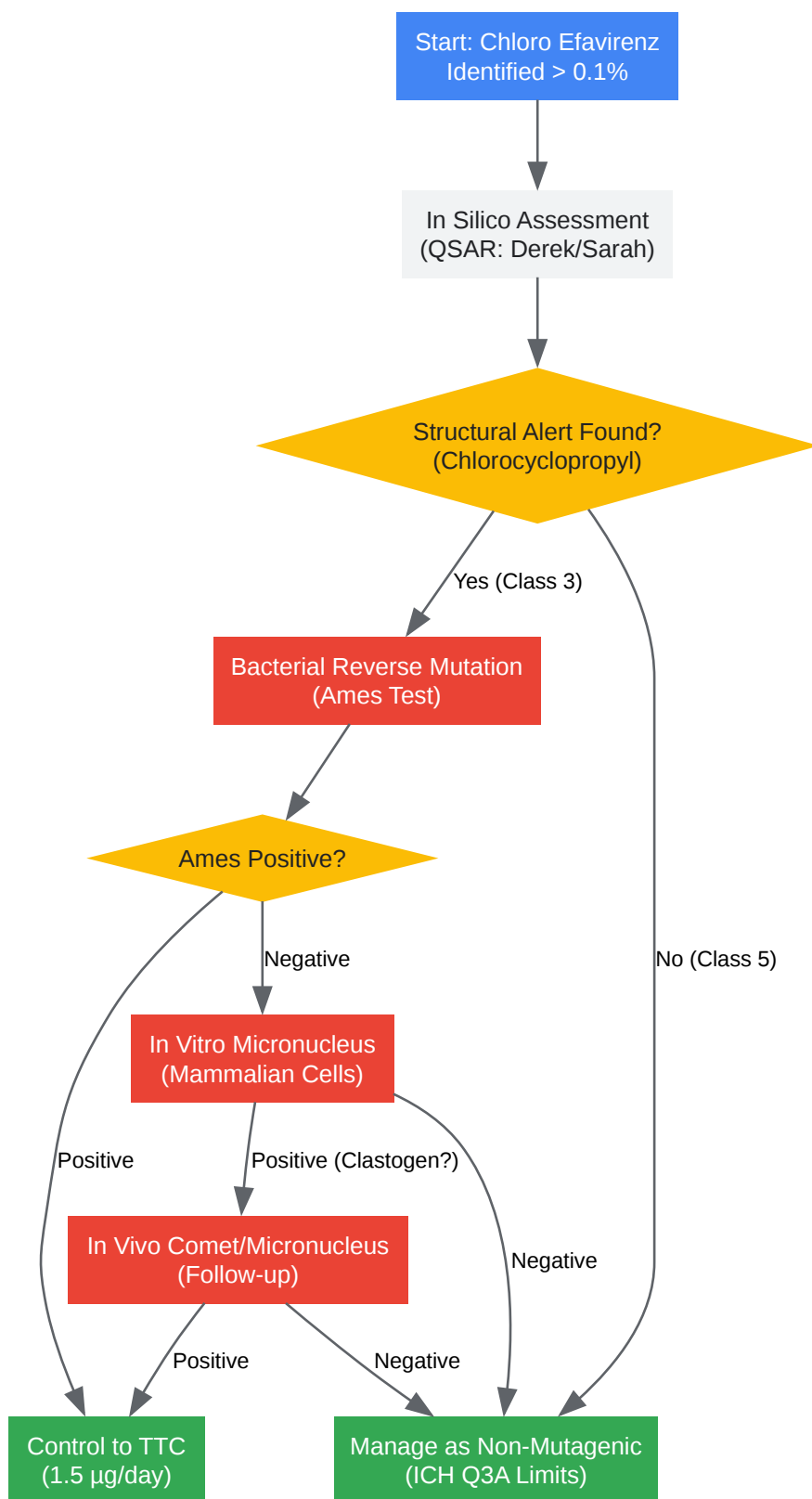
Mechanistic Hypothesis

The potential for genotoxicity arises from the metabolic activation of the chlorocyclopropyl group.

- Pathway A (Direct Alkylation): Nucleophilic attack on the strained ring (less likely without activation).
- Pathway B (Metabolic Activation): CYP450-mediated oxidation or spontaneous ring opening leading to an electrophilic species capable of binding to guanine residues in DNA.

Visualization: Genotoxicity Assessment Workflow

The following decision tree outlines the required testing strategy to classify **Chloro Efavirenz**.



[Click to download full resolution via product page](#)

Figure 1: ICH M7-aligned decision tree for assessing the genotoxic potential of **Chloro Efavirenz**.

Experimental Protocols

To validate the safety profile, the following assays are mandatory. These protocols prioritize sensitivity to the specific reactivity of the chlorocyclopropyl group.

Bacterial Reverse Mutation Assay (Ames Test)

- Objective: Detect gene mutations (base-pair substitutions or frameshifts).
- Strains:
 - *S. typhimurium* TA100, TA1535 (Sensitive to base-pair substitution; critical for alkylating agents).
 - *S. typhimurium* TA98, TA1537 (Frameshift).
 - *E. coli* WP2 uvrA (Cross-linking/oxidative damage).
- Metabolic Activation: S9 mix (Rat liver fraction) is crucial here, as the chlorocyclopropyl ring likely requires metabolic opening to become reactive.
- Dose Range: Up to 5000 μ g/plate or limit of solubility (precipitate is common with Efavirenz analogs).
- Success Criteria: A ≥ 2 -fold increase in revertant colonies (TA100/98) or ≥ 3 -fold (TA1535/1537) over solvent control indicates a positive result.

In Vitro Micronucleus Test (IVMN)

- Objective: Detect chromosomal damage (clastogenicity) and aneugenicity.
- Cell Line: CHO-K1 or TK6 lymphoblastoid cells.
- Exposure: Short term (3-4h) with/without S9; Long term (24h) without S9.

- **Relevance:** If the Ames test is negative but structural concerns remain, this test detects larger scale chromosomal damage that might arise from DNA strand breaks caused by the impurity.

General Toxicity & Organ-Specific Risks

Beyond genotoxicity, **Chloro Efavirenz** shares the lipophilic benzoxazinone core of the API, suggesting a similar target organ toxicity profile, potentially exacerbated by the impurity's structure.

Hepatotoxicity

- **Mechanism:** Efavirenz induces mitochondrial stress in hepatocytes. The chlorinated analog may have higher lipophilicity ($\text{LogP} > 4.6$), leading to increased hepatic retention.
- **Assessment:** Monitor liver enzyme markers (ALT/AST) in repeat-dose toxicity studies.
- **Risk:** Potential for phospholipidosis due to the cationic amphiphilic nature (if the amine is protonated).

CNS Toxicity

- **Mechanism:** Efavirenz interacts with specific CNS receptors (GABA_A, serotonin).
- **Impurity Impact:** Structural analogs often retain receptor affinity. **Chloro Efavirenz** should be evaluated for CNS side effects (dizziness, vivid dreams) if present at significant levels ($>0.1\%$) in the final drug product.

Risk Characterization & Control Limits

The control strategy depends on the outcome of the genotoxicity assessment.

Scenario A: Genotoxic (Ames Positive)

If **Chloro Efavirenz** tests positive for mutagenicity:

- **Regulatory Limit:** It is classified as a mutagenic impurity.
- **TTC (Threshold of Toxicological Concern):** $1.5 \mu\text{g/person/day}$ for lifetime exposure.

- Calculation:
- Action: Process purification must reduce the impurity to < 2.5 ppm.

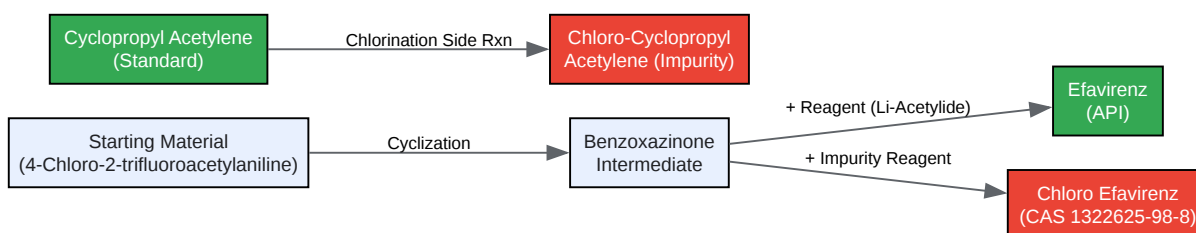
Scenario B: Non-Genotoxic (Ames Negative)

If **Chloro Efavirenz** tests negative (proving the chlorocyclopropyl group is stable or detoxified):

- Regulatory Limit: Follow ICH Q3A(R2).
- Calculation: For a max daily dose of 600 mg:
 - Reporting Threshold: 0.05%
 - Identification Threshold: 0.10%
 - Qualification Threshold: 0.15% (or 1.0 mg/day, whichever is lower).
- Action: Control at < 0.15% is typically acceptable without further animal toxicology.

Synthesis & Formation Pathway (Visualization)

Understanding where **Chloro Efavirenz** forms allows for upstream control. It likely arises from the reaction of the benzoxazinone intermediate with a chlorinated cyclopropyl acetylene derivative or via side-reaction chlorination.



[Click to download full resolution via product page](#)

Figure 2: Postulated formation pathway. The impurity likely originates from a contaminated cyclopropyl acetylene reagent or in-situ chlorination.

Conclusion

Chloro Efavirenz (CAS 1322625-98-8) is a significant process impurity that requires careful scrutiny due to the chlorocyclopropyl structural alert. While the Efavirenz core is well-characterized, the addition of a chlorine atom to the strained ring introduces a theoretical risk of alkylation.

Recommendation:

- Perform an Ames Test (5 strains + S9) immediately.
- If negative, control according to standard ICH Q3A limits (0.15%).
- If positive, implement strict process controls to limit levels to < 2.5 ppm (TTC).

References

- International Council for Harmonisation (ICH). Guideline M7(R1): Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk. (2017). [\[Link\]](#)
- European Medicines Agency (EMA). Assessment Report: Efavirenz/Emtricitabine/Tenofovir disoproxil. (2017). [\[Link\]](#)
- Brambilla, G., et al. Genotoxicity and carcinogenicity of halopropanes and halopropenes. *Mutagenesis*, 24(3), 187–199. (2009). [\[Link\]](#)
- International Council for Harmonisation (ICH). Guideline Q3A(R2): Impurities in New Drug Substances. (2006). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Efavirenz 13C6 | CAS 1261394-62-0 | Chemical-Suppliers \[chemical-suppliers.eu\]](#)
- [2. echemi.com \[echemi.com\]](#)
- [3. Page loading... \[wap.guidechem.com\]](#)
- [4. Chloro Efavirenz \(Mixture of Diastereomers\)_上海惠诚生物 生物试剂,标准品,仪器设备,耗材,一站式服务 \[e-biochem.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Toxicity Profile and Genotoxicity Assessment of Chloro Efavirenz]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1147096/docs#technical-guide-toxicity-profile-and-genotoxicity-assessment-of-chloro-efavirenz>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check